

MCOPPB Trihydrochloride: Technical Support & Troubleshooting Guide

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Compound of Interest

Compound Name: MCOPPB trihydrochloride

Cat. No.: B1675958

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **MCOPPB trihydrochloride** in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **MCOPPB trihydrochloride** and what is its primary mechanism of action?

MCOPPB trihydrochloride is a potent and selective non-peptide agonist for the Nociceptin/Orphanin FQ (NOP) receptor, which is also known as the opioid receptor-like 1 (ORL1) receptor.[1][2] It demonstrates high affinity for the human NOP receptor ($pK_i = 10.07$) with significantly lower affinity for other opioid receptors like mu, kappa, and delta.[3][4] Its mechanism of action involves activating the NOP receptor, a G-protein coupled receptor (GPCR), which modulates various intracellular signaling pathways.[5] This activation can lead to the inhibition of adenylyl cyclase, modulation of ion channels, and activation of mitogen-activated protein kinase (MAPK) pathways, ultimately influencing neuronal excitability.[5]

Q2: Is **MCOPPB trihydrochloride** soluble in water or common buffers like PBS?

Yes, **MCOPPB trihydrochloride** is soluble in water. However, reported solubility values vary between suppliers, ranging from 10 mg/mL to 30 mM.[1] A publication from a research study cited dissolving 1 mg of **MCOPPB trihydrochloride** in 1 mL of autoclaved water to create a 1.8725 mM solution, which was freshly made before each experiment. It is generally

recommended to start with a small amount to test solubility in your specific aqueous buffer. If you encounter issues, sonication is often recommended to aid dissolution.

Q3: I am seeing precipitation when I add my MCOPPB stock solution (in DMSO) to my aqueous cell culture media. What should I do?

This is a common issue when diluting a high-concentration organic stock solution into an aqueous medium. The compound may be "crashing out" of solution. To avoid this, it is recommended to perform a serial dilution of your DMSO stock solution with DMSO first to a lower concentration before adding it to the aqueous buffer or media. This gradual reduction in concentration can help maintain solubility.

Q4: How should I store **MCOPPB trihydrochloride** powder and its stock solutions?

- Powder: The solid form should be stored at 4°C for short-term storage and -20°C for long-term storage, kept sealed and away from moisture.[\[4\]](#)
- Stock Solutions: Once dissolved, it is crucial to aliquot the solution into single-use volumes to prevent degradation from repeated freeze-thaw cycles. Store these aliquots at -20°C for periods up to 1 month or at -80°C for up to 6 months.

Solubility Data

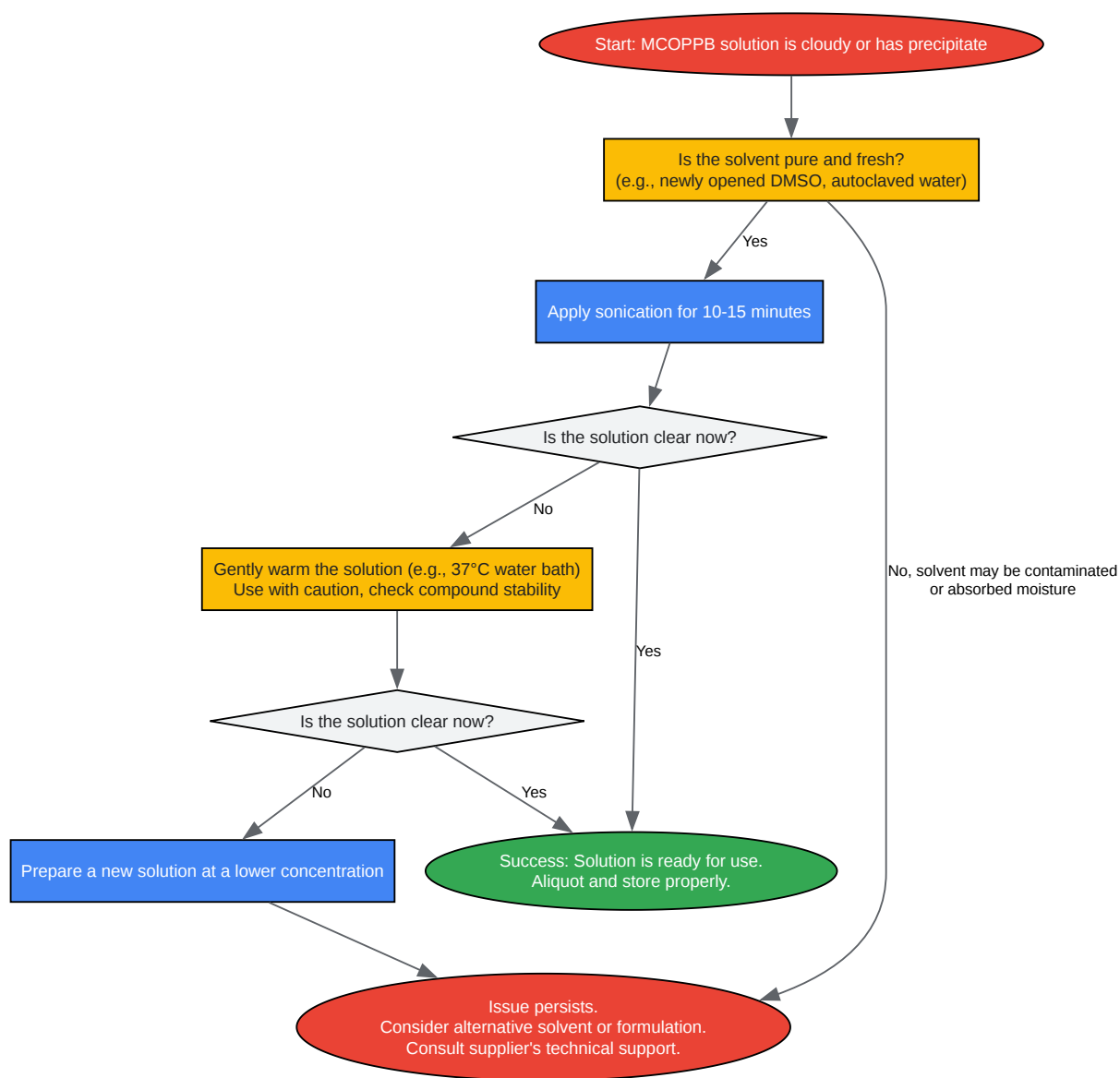
Quantitative solubility data for **MCOPPB trihydrochloride** can vary based on the specific batch, purity, and experimental conditions. The following table summarizes values from various suppliers.

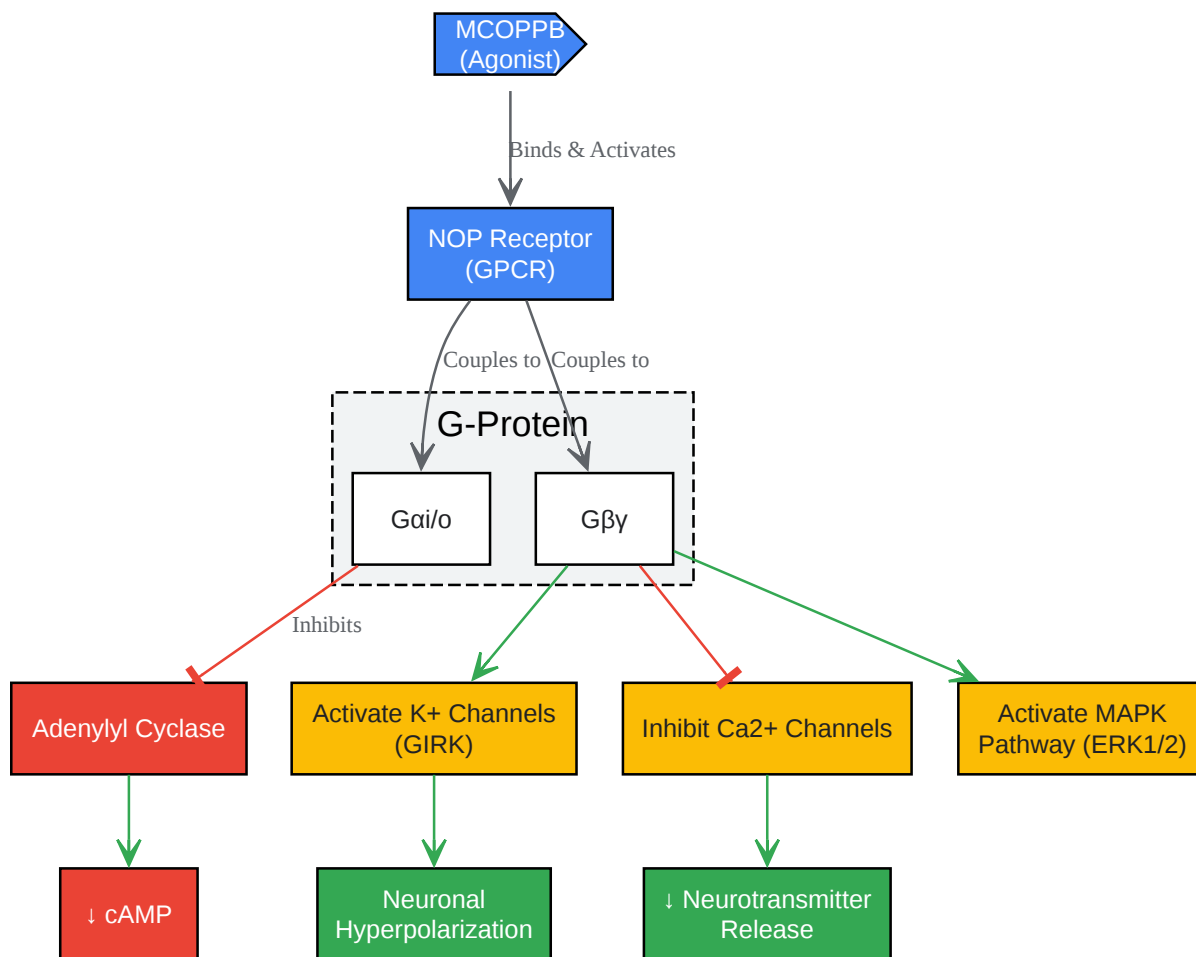
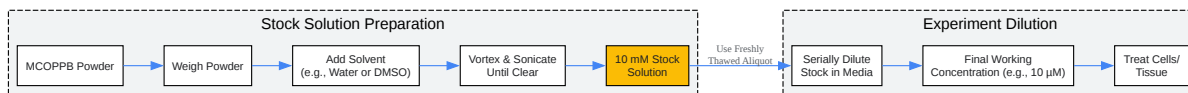
Solvent	Reported Solubility (Source 1)	Reported Solubility (Source 2)	Reported Solubility (Source 3)
Water	30 mM	10 mg/mL [1]	16.02 mg/mL (30.93 mM)
DMSO	60 mM	100 mg/mL (193.05 mM) [2]	32.04 mg/mL (61.85 mM)

Note: Sonication is often recommended to achieve maximum solubility, particularly at higher concentrations.

Troubleshooting Guide

If you are encountering solubility issues with **MCOPPB trihydrochloride**, follow this troubleshooting workflow.





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